

# A Technical Guide to the Synthesis and Production of Promethium-145

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Compound of Interest		
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### **Abstract**

**Promethium-145** (145 Pm) is the most stable isotope of the element promethium, with a half-life of 17.7 years.[1][2] Unlike the more commonly used promethium-147, detailed production methodologies for **promethium-145** are not as widely documented due to its limited large-scale application. This guide synthesizes available information on the potential synthesis routes, experimental protocols for separation and purification, and relevant quantitative data. The primary production methods involve charged-particle bombardment of stable neodymium isotopes in a cyclotron, or as a component of fission products from uranium. Separation from target material and other lanthanides is typically achieved through advanced chromatographic and solvent extraction techniques.

### **Production Methods**

The artificial synthesis of **Promethium-145** can be approached through several nuclear reaction pathways. The most viable methods involve the irradiation of enriched neodymium (Nd) targets in a cyclotron.

## **Cyclotron Production**

Cyclotrons are accelerators that can produce the proton-rich radioisotopes needed for various applications.[3][4] For the production of **Promethium-145**, the following reactions are



#### theoretically viable:

- 146Nd(p, 2n)145Pm: This reaction involves bombarding a highly enriched Neodymium-146 target with protons. The proton interacts with the nucleus, leading to the emission of two neutrons, resulting in the formation of **Promethium-145**.
- 145Nd(p, n)145Pm: In this reaction, an enriched Neodymium-145 target is irradiated with protons, causing the emission of a single neutron to yield **Promethium-145**.

While experimental cross-section data for these specific reactions are not readily available in the literature, the general principles of cyclotron isotope production are well-established.[5][6] [7] The yield of the desired isotope is dependent on the proton beam energy, beam current, and the duration of the irradiation.[8]

### **Fission Product Extraction**

Promethium was first discovered and isolated from the fission products of uranium fuel.[1][9] While Promethium-147 is a more common fission product, **Promethium-145** is also produced, albeit in smaller quantities. This method involves the complex processing of spent nuclear fuel to separate the various fission products. The process is generally reserved for large-scale production facilities and is not typically employed for producing small, research-grade quantities of specific isotopes.

## **Experimental Protocols**

The following sections detail the generalized experimental procedures for the production and purification of **Promethium-145**, based on established methods for similar lanthanide radioisotopes.

### **Target Preparation**

• Target Material: For cyclotron production, highly enriched Neodymium-146 oxide (146Nd<sub>2</sub>O<sub>3</sub>) or Neodymium-145 oxide (145Nd<sub>2</sub>O<sub>3</sub>) is the preferred target material. The choice between the two would depend on the availability and cost of the enriched isotopes, as well as the desired reaction pathway.



Target Fabrication: The neodymium oxide powder is typically pressed into a shallow disk in a
target holder. The backing of the target holder is often made of a material with good thermal
conductivity, such as copper or aluminum, to dissipate the heat generated during irradiation.

### **Irradiation**

- Accelerator: A medical cyclotron capable of accelerating protons to energies in the range of 15-30 MeV is suitable for these reactions.
- Irradiation Parameters: The pressed neodymium oxide target is irradiated with a proton beam. The optimal proton energy, beam current, and irradiation time would need to be determined based on theoretical cross-section calculations and experimental optimization to maximize the yield of <sup>145</sup>Pm while minimizing the production of undesirable impurities.

## **Post-Irradiation Chemical Processing and Purification**

Due to the chemical similarity of lanthanides, the separation of promethium from the bulk neodymium target and other potential lanthanide byproducts is a significant challenge.[10] The most effective methods are extraction chromatography and solvent extraction.

Extraction chromatography is a robust method for separating chemically similar elements.

#### Experimental Protocol:

- Target Dissolution: The irradiated neodymium oxide target is dissolved in a minimal volume of concentrated nitric acid (HNO₃) or hydrochloric acid (HCl). The solution is then evaporated to dryness and redissolved in a dilute acid solution (e.g., 0.1 M HCl) to prepare the loading solution.
- Column Preparation: A chromatography column is packed with a suitable extraction resin. LN
  Resin, which consists of a stationary phase coated with an organophosphorus extractant like
  HDEHP (di(2-ethylhexyl)orthophosphoric acid), is effective for lanthanide separations.[11]
   [12]
- Separation:
  - The dissolved target solution is loaded onto the conditioned LN resin column.



- The bulk of the neodymium target material is eluted from the column using a specific concentration of HCI.
- The promethium fraction is then selectively eluted from the column using a different concentration of HCl. The exact concentrations and volumes of the eluent would need to be optimized for the specific separation.
- Product Formulation: The purified promethium fraction is collected, and the eluent is evaporated. The final product, <sup>145</sup>Pm, can then be redissolved in a suitable solvent for its intended application.

Solvent extraction is a scalable method for separating promethium from other fission products and lanthanides. The PUREX (Plutonium and Uranium Recovery by Extraction) process, which uses tri-n-butyl phosphate (TBP) as the solvent, is a well-established method.[7][13][14][15]

#### Experimental Protocol:

- Feed Preparation: The irradiated target is dissolved in nitric acid to create an aqueous feed solution.
- Extraction: The aqueous feed is mixed with an organic solvent, typically 100% TBP. The
  different metal ions will partition between the aqueous and organic phases based on their
  distribution coefficients.
- Scrubbing: The organic phase, now containing the extracted metals, is "scrubbed" with fresh nitric acid to remove any co-extracted impurities.
- Stripping: The desired promethium is then "stripped" back into an aqueous phase using a dilute nitric acid solution. This process can be performed in multiple stages to achieve high purity. A two-cycle process can yield promethium with a purity of over 99%.[6]

## **Quantitative Data**

Specific experimental data on the production yield and reaction cross-sections for **Promethium-145** are scarce in publicly available literature. However, some relevant quantitative data for the separation processes are available.



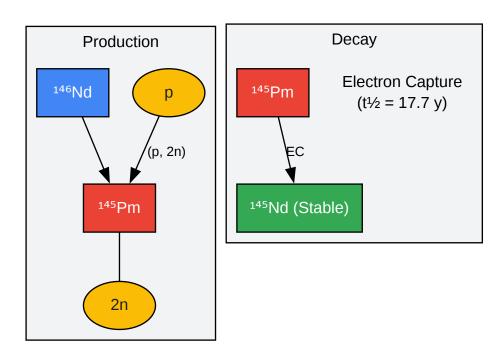
Table 1: Distribution Coefficients and Separation Factors for TBP Solvent Extraction

Element	Distribution Coefficient (at 12 N HNO₃)	Separation Factor (relative to Promethium)
Neodymium (Nd)	0.43	1.9 (Pm/Nd)
Promethium (Pm)	0.82	1.0
Samarium (Sm)	1.55	1.9 (Sm/Pm)

Data sourced from Oak Ridge National Laboratory reports.

# **Diagrams**

## **Nuclear Reaction and Decay Pathway**

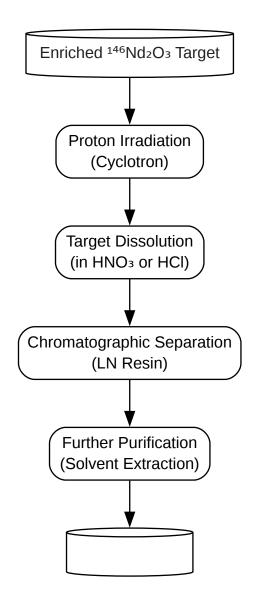


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Caption: Production of <sup>145</sup>Pm via the (p, 2n) reaction on <sup>146</sup>Nd and its subsequent decay.

## **Experimental Workflow for Production and Purification**





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Caption: A generalized workflow for the production and purification of **Promethium-145**.

### Conclusion

The synthesis of **Promethium-145** is a multi-step process that requires specialized facilities, including a cyclotron and radiochemical laboratories. While specific production data for <sup>145</sup>Pm is limited, established protocols for the production and separation of other lanthanide radioisotopes provide a solid foundation for its synthesis. The primary route involves the proton bombardment of enriched neodymium targets, followed by rigorous chemical purification using extraction chromatography and/or solvent extraction to isolate the final product. Further



research is needed to determine the optimal production parameters and to fully characterize the reaction cross-sections for the relevant nuclear reactions.

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